

Literature review of 2-Amino-2-methylpropanenitrile applications in organic chemistry

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Compound of Interest

Compound Name: 2-Amino-2-methylpropanenitrile

Cat. No.: B028548

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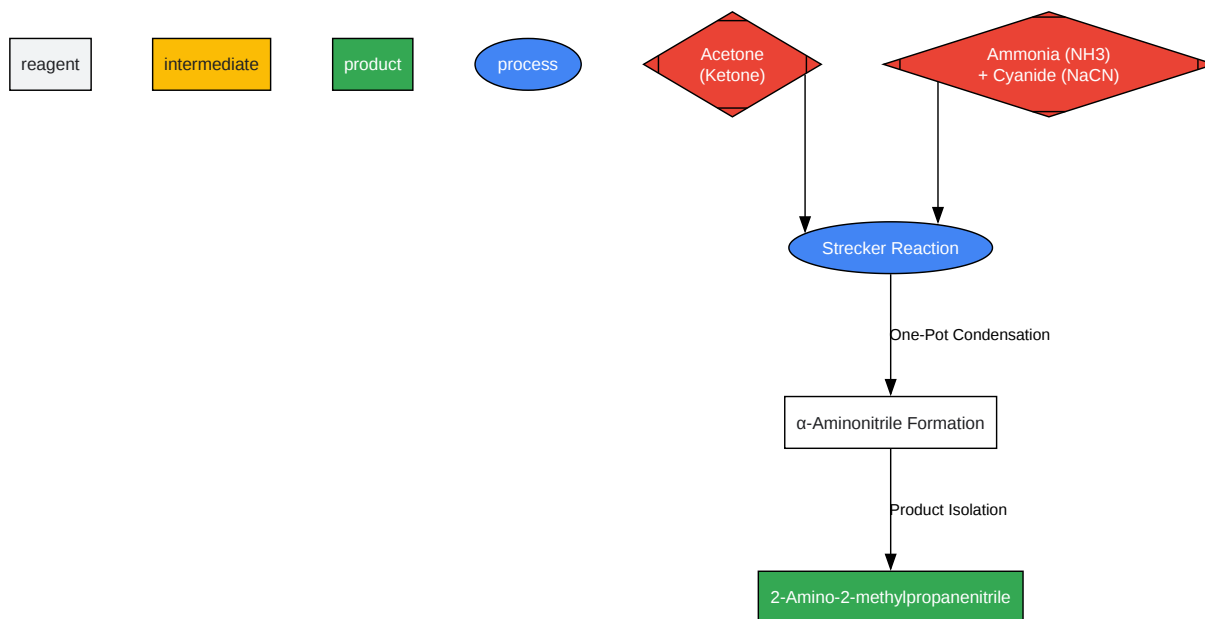
An In-Depth Guide to the Applications of **2-Amino-2-methylpropanenitrile** in Organic Chemistry

Introduction

2-Amino-2-methylpropanenitrile, also known as 2-aminoisobutyronitrile, is a bifunctional organic compound featuring a primary amine and a nitrile group attached to a quaternary carbon center.^[1] This unique structure makes it a highly versatile and valuable building block in modern organic synthesis. Its dual reactivity, with a nucleophilic amino group and an electrophilic cyano group, allows it to serve as a key precursor in the construction of complex molecular architectures, particularly in the synthesis of pharmaceuticals, agrochemicals, and various heterocyclic systems.^{[2][3][4]} This guide provides a comparative overview of its primary applications, supported by experimental data and protocols, for researchers, scientists, and professionals in drug development.

Synthesis of 2-Amino-2-methylpropanenitrile

The most common and historically significant method for synthesizing α -aminonitriles, including **2-Amino-2-methylpropanenitrile**, is the Strecker synthesis, first reported in 1850.^{[3][5][6]} The reaction involves a one-pot, three-component condensation of a ketone (acetone), a cyanide source (like sodium or potassium cyanide), and ammonia.^[6]



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